

# Physical and chemical properties of alphafenchene

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An In-depth Technical Guide to the Physical and Chemical Properties of alpha-Fenchene

### Introduction

Alpha-fenchene ( $\alpha$ -fenchene) is a bicyclic monoterpene hydrocarbon with the chemical formula C<sub>10</sub>H<sub>16</sub>.[1][2][3][4][5] It is a naturally occurring compound found in the essential oils of a variety of plants, including caraway (Carum carvi), common juniper (Juniperus communis), and various mint species.[2] Characterized by its camphoraceous odor,  $\alpha$ -fenchene is a subject of interest in organic synthesis, fragrance and flavor industries, and for its potential biological activities.[2][6] This technical guide provides a comprehensive overview of the physical and chemical properties of  $\alpha$ -fenchene, intended for researchers, scientists, and professionals in drug development.

### **Chemical Identification**

A clear identification of  $\alpha$ -fenchene is crucial for scientific and industrial applications. The following table summarizes its key identifiers.



Identifier	Value
CAS Number	471-84-1[1][3][4][5]
IUPAC Name	7,7-dimethyl-2- methylidenebicyclo[2.2.1]heptane[1]
Synonyms	Bicyclo[2.2.1]heptane, 7,7-dimethyl-2-methylene-; 7,7-Dimethyl-2-methylenebicyclo(2.2.1)heptane[1][5]
Molecular Formula	C10H16[1][2][3][4][5]
SMILES	CC1(C2CCC1C(=C)C2)C[1][7][8]
InChI	InChI=1S/C10H16/c1-7-6-8-4-5- 9(7)10(8,2)3/h8-9H,1,4-6H2,2-3H3[1][3]
InChlKey	XCPQUQHBVVXMRQ-UHFFFAOYSA-N[1][2][3]

# **Physical Properties**

The physical properties of  $\alpha$ -fenchene are summarized in the table below, providing essential data for its handling, formulation, and application.



Property	Value
Molecular Weight	136.23 g/mol [1][2][3]
Appearance	Neat oil[9]
Odor	Camphoreous[2][6]
Boiling Point	157.00 to 159.00 °C @ 760.00 mm Hg[6][10]
147.2-147.6 °C @ 730 Torr[3]	
158.6 °C @ 760 mmHg[2][4]	_
152-157 °C @ 750 Torr[11]	_
Melting Point	142-143 °C[4][11]
139-140 °C[3]	
Density	0.88 g/cm <sup>3</sup> [4]
0.8564 g/cm³ @ 20 °C[3]	
0.8616 g/cm³ @ 20 °C[11]	_
Flash Point	35.00 °C (95.00 °F) TCC[6][10]
34.9 °C[2][4]	
Vapor Pressure	3.380000 mmHg @ 25.00 °C (est)[6][10]
Solubility	Soluble in alcohol.[6][10] Insoluble in water.[6] Estimated water solubility: 4.886 mg/L @ 25 °C. [6][10]
LogP (o/w)	4.239 (est)[6][10]
2.99870[4]	

# **Chemical Properties and Reactivity**

**Alpha-fenchene**'s unique bicyclic [2.2.1] heptane structure makes it a versatile precursor in organic synthesis.[2] Its chemical reactivity is primarily centered around its exocyclic double bond.



Key chemical reactions involving  $\alpha$ -fenchene include:

- Oxidation: It can be oxidized to produce fenchone, a ketone derivative.[2]
- Reduction: Reduction of α-fenchene can yield fenchyl alcohol.[2]
- Substitution: The molecule can undergo substitution reactions, particularly with halogens and other electrophiles.[2]
- Isomerization: Alpha-fenchene can be synthesized through the isomerization of alphapinene, often catalyzed by titanium oxide hydrate under heat.[2]



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Caption: Key chemical transformations of **alpha-fenchene**.

## **Experimental Protocols**

The characterization and analysis of  $\alpha$ -fenchene rely on standard analytical techniques in organic chemistry.

## **Gas Chromatography-Mass Spectrometry (GC-MS)**

Objective: To identify and quantify  $\alpha$ -fenchene in a sample, often an essential oil, and to determine its purity.

#### Methodology:

• Sample Preparation: The sample containing  $\alpha$ -fenchene is diluted in a suitable solvent, such as hexane or ethanol.[12]

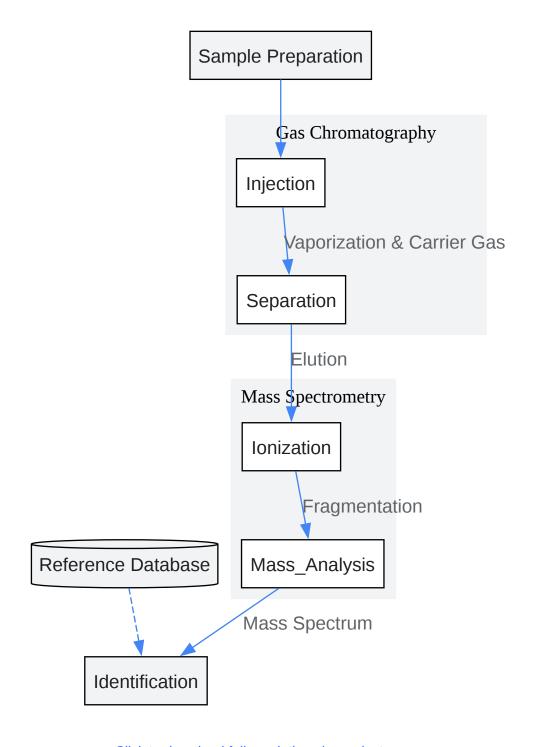
### Foundational & Exploratory





- Injection: A small volume (e.g., 0.5 μL) of the prepared sample is injected into the gas chromatograph.[12]
- Separation: The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The separation of components is based on their boiling points and interactions with the stationary phase of the column. A typical temperature program starts at a lower temperature (e.g., 60 °C) and gradually increases to a higher temperature (e.g., 240 °C or 300 °C) to elute compounds with different volatilities.[12]
- Detection (Mass Spectrometry): As the separated components elute from the column, they
  enter the mass spectrometer. Here, they are ionized, and the resulting fragments are
  separated based on their mass-to-charge ratio, generating a unique mass spectrum for each
  component.
- Identification: The mass spectrum of the eluted compound corresponding to α-fenchene is compared with reference spectra in a database (e.g., NIST Mass Spectrometry Data Center) for positive identification.[1] The retention time from the gas chromatogram also serves as an identifying characteristic.





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Caption: A simplified workflow for GC-MS analysis of alpha-fenchene.

# **Nuclear Magnetic Resonance (NMR) Spectroscopy**

Objective: To elucidate the molecular structure of  $\alpha$ -fenchene by providing detailed information about the carbon and hydrogen framework.



#### Methodology:

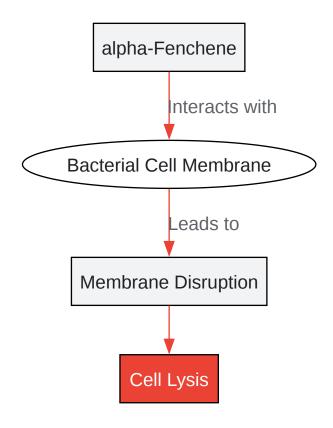
- Sample Preparation: A concentrated solution of purified α-fenchene is prepared in a deuterated solvent (e.g., CDCl<sub>3</sub>).
- Data Acquisition: The sample is placed in a high-field NMR spectrometer. Various NMR experiments, such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, DEPT, COSY, HSQC, and HMBC, are performed to gather structural information.
- Spectral Analysis: The chemical shifts, coupling constants, and correlations observed in the different NMR spectra are analyzed to confirm the connectivity of atoms and the overall structure of the α-fenchene molecule. For instance, ¹H NMR provides information about the different types of protons and their neighboring atoms, while ¹³C NMR reveals the number and types of carbon atoms.

## **Biological Activities and Mechanism of Action**

Preliminary research indicates that  $\alpha$ -fenchene possesses several biological activities, making it a compound of interest for pharmaceutical and agricultural applications.

- Antimicrobial Properties: Studies have shown that α-fenchene exhibits significant antimicrobial activity against various bacterial strains.[2] Its mechanism of action is believed to involve the disruption of microbial cell membranes, leading to cell lysis.[2]
- Insecticidal Potential: Alpha-fenchene has also demonstrated insecticidal properties, suggesting its potential use in natural pest control agents.[2]
- Anti-inflammatory Activity: There is evidence to suggest that α-fenchene may have antiinflammatory effects by modulating the production of pro-inflammatory cytokines.[2]
- Cytotoxic Effects: Some preliminary studies indicate that α-fenchene may exhibit cytotoxic effects against certain cancer cell lines.[2]





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Caption: Proposed antimicrobial mechanism of action for alpha-fenchene.

### Conclusion

**Alpha-fenchene** is a well-characterized monoterpene with a range of interesting physical, chemical, and biological properties. Its unique bicyclic structure makes it a valuable starting material for the synthesis of other terpenoids. Further research into its biological activities could lead to the development of new therapeutic agents, natural preservatives, and pest control solutions. The data and protocols presented in this guide serve as a comprehensive resource for professionals working with this versatile natural compound.

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